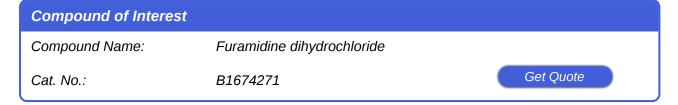


Application Notes and Protocols for Furamidine Dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Furamidine dihydrochloride is a potent and selective inhibitor of Protein Arginine Methyltransferase 1 (PRMT1), a key enzyme involved in various cellular processes, including gene transcription, DNA damage repair, and signal transduction.[1][2][3] Its cell-permeable nature makes it a valuable tool for in vitro and in vivo studies investigating the role of PRMT1 in health and disease.[2] Furamidine has demonstrated efficacy in inhibiting the proliferation of leukemia cell lines and suppressing tumor growth in neuroblastoma models.[2] In addition to its primary target, Furamidine also inhibits Tyrosyl-DNA Phosphodiesterase 1 (TDP-1).[2] These application notes provide a detailed protocol for the preparation of a stock solution of Furamidine dihydrochloride for laboratory use.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Furamidine dihydrochloride**.



Property	Value	Source(s)
Molecular Weight	377.27 g/mol	[2][4]
Purity	≥98% (HPLC)	[2]
Solubility in Water	>15 mg/mL; 18.86 mg/mL (50 mM)	[1][2]
Solubility in DMSO	>15 mg/mL; 5 mg/mL; 18.86 mg/mL (50 mM); 18 mg/mL	[1][2][4][5]
Solubility in Ethanol	1 mg/mL	[4]
Solubility in DMF	0.5 mg/mL	[4]
Solubility in PBS (pH 7.2)	Partially soluble	[4]
IC50 for PRMT1	9.4 μΜ	[1][2][3]
IC50 for PRMT5	166 μΜ	[1][2][3]
IC50 for PRMT6	283 μΜ	[1][2][3]
IC50 for CARM1 (PRMT4)	>400 μM	[1][2][3]
IC50 for TDP-1	1.2 μΜ	[2]

Experimental Protocols

I. Safety Precautions

Before handling **Furamidine dihydrochloride**, it is crucial to read and understand the Safety Data Sheet (SDS).[6]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, chemical-resistant gloves (minimum standard BS EN 374:2003), and a lab coat.[6]
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[6] Avoid contact with eyes, skin, and clothing.[6]



- Storage: Store **Furamidine dihydrochloride** as a solid at -20°C under desiccating conditions.[1][4] The solid is stable for at least 4 years under these conditions.[4]
- II. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Furamidine dihydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- Furamidine dihydrochloride (MW: 377.27 g/mol)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, DNase/RNase-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibration: Allow the vial of Furamidine dihydrochloride to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of Furamidine dihydrochloride powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.77 mg of the compound.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 377.27 g/mol = 3.77 mg
- Dissolution: Add the weighed Furamidine dihydrochloride to a sterile microcentrifuge tube.
 Add the appropriate volume of anhydrous DMSO to the tube. For 3.77 mg, add 1 mL of DMSO.



- Mixing: Vortex the solution gently until the compound is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or
 -80°C. When stored properly in a solvent, the solution is stable for up to 6 months at -80°C
 and 1 month at -20°C.[5]

III. Preparation of Working Solutions

Working solutions should be freshly prepared from the stock solution for each experiment.

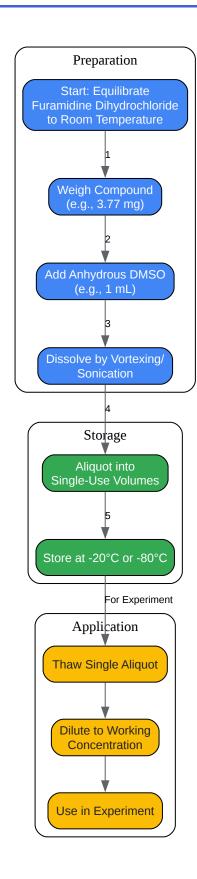
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer. For example, to prepare 1 mL of a 100 μM working solution, add 10 μL of the 10 mM stock solution to 990 μL of the medium/buffer.
- Mixing: Mix the working solution thoroughly by gentle pipetting or vortexing.
- Use: Use the freshly prepared working solution immediately for your experiments.

Visualizations

Experimental Workflow for Stock Solution Preparation



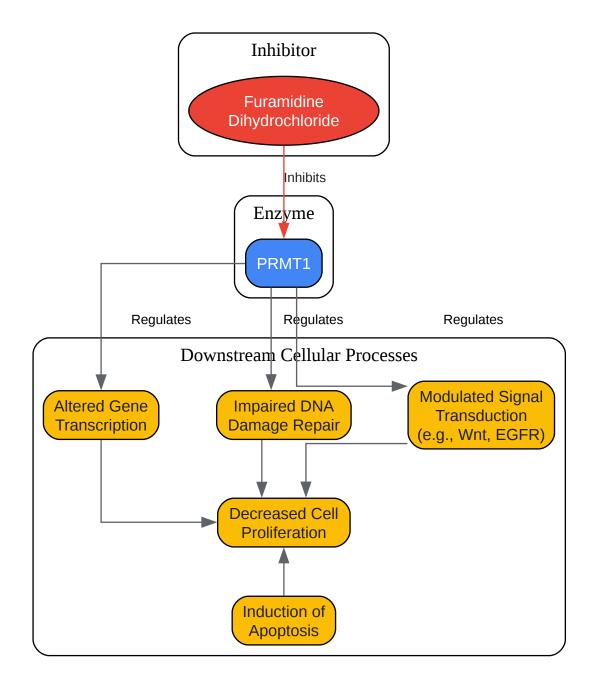


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Caption: Workflow for preparing a **Furamidine dihydrochloride** stock solution.



Furamidine Dihydrochloride Mechanism of Action via PRMT1 Inhibition



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Caption: Inhibition of PRMT1 by Furamidine and its downstream effects.

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